

Application Notes & Protocols: Analytical Methods for Propetamphos Residue Detection in Food

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Compound of Interest

Compound Name: *Safrotin*

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Introduction

Propetamphos is an organophosphate insecticide and acaricide used to control a variety of pests in agriculture and public health settings.[1] Due to its potential toxicity, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for Propetamphos in various food commodities to ensure consumer safety.[2][3] Accurate and sensitive analytical methods are crucial for monitoring these residues in the food supply chain.[1] This document provides detailed application notes and protocols for the determination of Propetamphos residues in food matrices, primarily focusing on Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which are the most widely adopted techniques for this purpose.[1][4]

Overview of Analytical Techniques

The analysis of Propetamphos residues in complex food matrices presents challenges due to the low concentration levels and potential for matrix interference.[5][6] Modern analytical workflows typically involve a robust sample preparation step followed by highly selective and sensitive instrumental analysis.

- **Sample Preparation:** The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has become the standard for multiresidue pesticide analysis in fruits and vegetables due to its simplicity, speed, and minimal solvent usage.[7][8][9] It involves an initial extraction

with acetonitrile followed by a cleanup step using dispersive solid-phase extraction (dSPE).
[10]

- Instrumental Analysis:
 - Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS): GC is well-suited for the analysis of volatile and semi-volatile compounds like Propetamphos.[11] Coupling it with a tandem mass spectrometer (MS/MS) provides excellent selectivity and sensitivity, minimizing matrix effects and allowing for reliable quantification at low levels.[12]
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS is a powerful technique for analyzing a wide range of pesticides, including those that are less volatile or thermally labile.[4][13] It offers high sensitivity and specificity, making it a complementary and often preferred method for comprehensive pesticide screening.[14]

Experimental Protocols

Protocol 1: Sample Preparation using QuEChERS Method

This protocol is based on the widely adopted QuEChERS methodology, suitable for a variety of fruit and vegetable matrices.[7][15]

1. Sample Homogenization:

- Weigh a representative portion of the food sample (e.g., 1-2 kg).[16] For solid samples, chop or dice into smaller pieces.
- Homogenize the sample using a high-speed blender or food processor. For low-moisture samples, addition of purified water may be necessary to achieve a consistent homogenate. [11][16] For samples with high water content, cryogenic grinding with dry ice can improve homogeneity.[17]

2. Extraction:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[7][11]
- Add 10-15 mL of acetonitrile (containing 1% acetic acid, if required for specific analytes).[18]
- Add internal standards if using an isotope dilution method.

- Add the appropriate QuEChERS extraction salts. A common formulation is 4 g of anhydrous magnesium sulfate (MgSO_4) and 1 g of sodium chloride (NaCl) or 6 g MgSO_4 and 1.5 g sodium acetate (NaOAc).[\[7\]](#)[\[18\]](#)
- Immediately cap the tube and shake vigorously for 1 minute. A vortex mixer can be used to ensure thorough mixing.[\[19\]](#)
- Centrifuge the tube at ≥ 3000 rpm for 5 minutes. This will separate the sample into an upper acetonitrile layer (containing the pesticides) and a lower layer of water and sample matrix.[\[19\]](#)

3. Dispersive Solid-Phase Extraction (dSPE) Cleanup:

- Transfer a 1 mL aliquot of the upper acetonitrile extract into a 2 mL dSPE cleanup tube.
- The dSPE tube contains a specific sorbent mixture to remove interfering matrix components. A common mixture for general produce is 150 mg anhydrous MgSO_4 and 25-50 mg of Primary Secondary Amine (PSA) sorbent.[\[7\]](#)[\[11\]](#) For samples rich in pigments or fats, graphitized carbon black (GCB) or C18 sorbent may be included.[\[20\]](#)
- Cap the tube and shake vigorously for 30-60 seconds.
- Centrifuge at ≥ 5000 rpm for 5 minutes.
- The resulting supernatant is the final extract, ready for GC-MS/MS or LC-MS/MS analysis. It can be analyzed directly or after dilution.[\[10\]](#)

Protocol 2: Instrumental Analysis by GC-MS/MS

1. Instrument Conditions:

- GC System: Agilent 7890A or equivalent.[\[21\]](#)
- Column: DB-5MS, HP-5MS, or similar non-polar capillary column (e.g., 30 m x 0.25 mm i.d., 0.25 μm film thickness).[\[20\]](#)[\[21\]](#)
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.[\[20\]](#)[\[21\]](#)
- Inlet Temperature: 250 °C.[\[20\]](#)
- Injection Mode: Splitless.
- Injection Volume: 1 μL .[\[21\]](#)
- Oven Temperature Program: Initial temperature of 70°C (hold for 1 min), ramp at 15-25°C/min to 300°C (hold for 5-6 min). This program should be optimized for separation from matrix interferences.[\[21\]](#)

2. MS/MS Conditions:

- Mass Spectrometer: Agilent 5975 inert MSD, Thermo Scientific TSQ 8000, or equivalent.[2]
[21]
- Ionization Mode: Electron Ionization (EI) at 70 eV.[20]
- Ion Source Temperature: 230 °C.[21]
- Transfer Line Temperature: 250-300 °C.[20][21]
- Acquisition Mode: Multiple Reaction Monitoring (MRM). At least two precursor-to-product ion transitions should be monitored for each analyte for confirmation and quantification.[22]

3. Propetamphos Specific Parameters:

- Retention Time: Approximately 10.74 minutes (will vary based on exact conditions).[22]
- MRM Transitions (Example):
- Quantifier: m/z 236 -> 166
- Qualifier: m/z 236 -> 194[22] (Note: These transitions should be optimized on the specific instrument being used.)

Protocol 3: Instrumental Analysis by LC-MS/MS

1. Instrument Conditions:

- LC System: Dionex UltiMate 3000, Agilent 1290 Infinity II, or equivalent.[14][23]
- Column: C18 reversed-phase column (e.g., Accucore aQ, 100 x 2.1 mm, 2.6 µm).[14]
- Mobile Phase A: Water with 0.1% formic acid and/or 5 mM ammonium formate.[13]
- Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.[13]
- Gradient: A typical gradient starts with high aqueous content (e.g., 95% A) and ramps to high organic content (e.g., 98% B) over several minutes to elute analytes.
- Flow Rate: 0.3-0.5 mL/min.
- Injection Volume: 2-10 µL.

2. MS/MS Conditions:

- Mass Spectrometer: Thermo Scientific TSQ Endura, SCIEX QTRAP, or equivalent.[14]
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Acquisition Mode: Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM).[14]

3. Propetamphos Specific Parameters:

- Precursor Ion: [M+H]⁺

- SRM/MRM Transitions: These must be determined empirically by infusing a Propetamphos standard into the mass spectrometer.

Data Presentation and Performance

Method validation is critical to ensure reliable results and should be performed according to established guidelines (e.g., SANTE/11945/2015).[\[23\]](#)[\[24\]](#)[\[25\]](#) Key validation parameters are summarized below.

Table 1: Performance Characteristics of GC-based Methods for Propetamphos

Method/Matrix	LOD	LOQ	Recovery (%)	RSD (%)	Reference
GC-ECD / Air	0.02 mg/m ³	-	-	-	
GC-MS / Urine	10 µg/L	-	85.5 - 106.4	10.4 - 19.4	[21] [26]
GC-MS/MS / Ayurvedic Churnas	-	< 2.5 ng/g	> 70	-	[22]

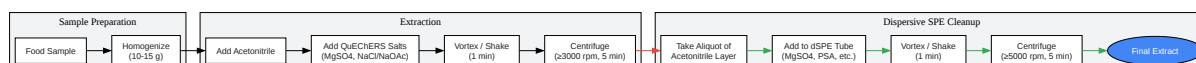
| GC-ECD/NPD / Vegetables | 0.001-0.009 mg/kg | - | 70.2 - 96.3 | < 15 |[\[7\]](#) |

Table 2: Performance Characteristics of QuEChERS-based Multiresidue Methods

Method/Matrix	Recovery (%)	RSD (%)	Notes	Reference
QuEChERS-GC/MS / Vegetables	-	-	Provides good results for complex matrices.	[27]
QuEChERS-GC/LC-MS/MS / Fruits & Vegetables	83.1 - 123.5 (OPs)	< 14.8	Modified method with silica gel cleanup.	[18]
QuEChERS-LC-MS/MS / Various Foods	> 70 for most	< 20	Validated for over 250 pesticides.	[14]

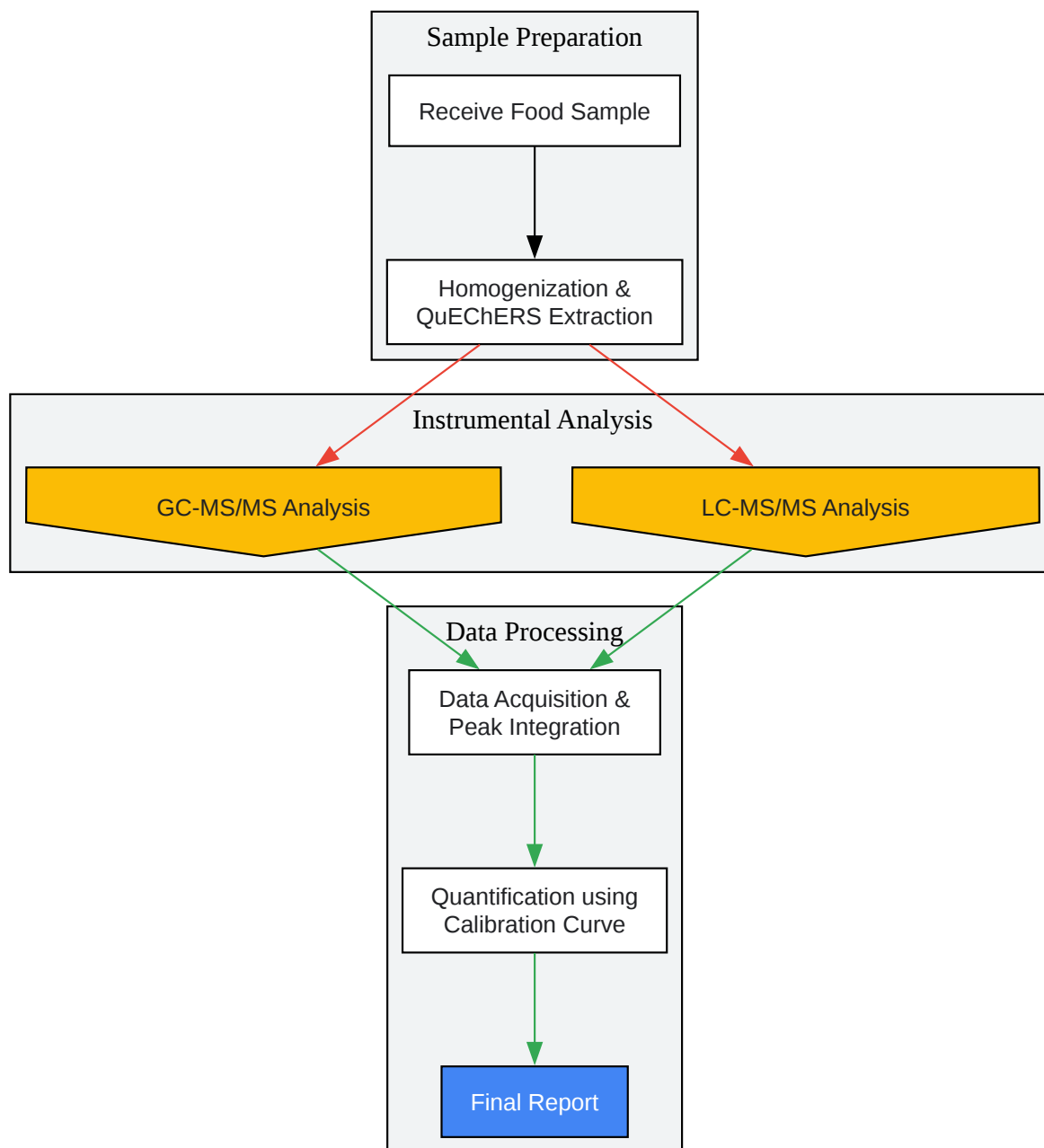
| QuEChERS-GC-MS/MS / Chenpi | 70.0 - 112.2 | 0.2 - 14.4 | Modified method using NH₂ sorbent. |[20] |

Visualized Workflows



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Caption: Workflow for QuEChERS sample preparation.



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Caption: Overall analytical workflow for Propetamphos.

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References

- 1. Innovative Analytical Approaches for Food Pesticide Residue Detection: Towards One Health-Oriented Risk Monitoring - PMC [pmc.ncbi.nlm.nih.gov]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. lcms.cz [lcms.cz]
- 4. Risk Assessment of Pesticide Residues by GC-MSMS and UPLC-MSMS in Edible Vegetables - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A Review: Sample Preparation Methods for the Pesticide Residue Analysis in Food Samples, International Journal of Pharmacy and Chemistry, Science Publishing Group [sciencepublishinggroup.com]
- 6. scispace.com [scispace.com]
- 7. researchgate.net [researchgate.net]
- 8. QuEChERS Method for Pesticide Residue Analysis | Phenomenex [phenomenex.com]
- 9. pesticides.iupac.org [pesticides.iupac.org]
- 10. gcms.cz [gcms.cz]
- 11. hpst.cz [hpst.cz]
- 12. documents.thermofisher.com [documents.thermofisher.com]
- 13. mdpi.com [mdpi.com]
- 14. lcms.cz [lcms.cz]
- 15. Validation of Analytical Methods Used for Pesticide Residue Detection in Fruits and Vegetables [ouci.dntb.gov.ua]
- 16. openknowledge.fao.org [openknowledge.fao.org]
- 17. food-safety.com [food-safety.com]
- 18. ikm.org.my [ikm.org.my]
- 19. tools.thermofisher.com [tools.thermofisher.com]

- 20. Analysis of pesticide residues in commercially available chenpi using a modified QuEChERS method and GC-MS/MS determination - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Human biomonitoring of a urinary propetamphos metabolite using gas chromatography–mass spectrometry [jstage.jst.go.jp]
- 22. apps.thermoscientific.com [apps.thermoscientific.com]
- 23. agilent.com [agilent.com]
- 24. mhlw.go.jp [mhlw.go.jp]
- 25. eurl-pesticides.eu [eurl-pesticides.eu]
- 26. researchgate.net [researchgate.net]
- 27. Determination of Pesticide Residues Using QuEChERS Extraction with Inert GC-MSD Analytical Technique and Application on Seasonal Fruits and Vegetables in Pakistan [scirp.org]
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